A Comparative Crystallographic Guide to 3-Bromo-7-Chloroquinoline Derivatives and Analogs

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Compound of Interest

Compound Name:	*3-Bromo-7-chloroquinoline*
CAS No.:	*84973-05-7*
Cat. No.:	*B1285238*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the X-ray crystallographic data of quinoline derivatives, with a focus on understanding the structural implications of halogen substitution patterns. While a definitive crystal structure for a simple **3-bromo-7-chloroquinoline** is not publicly available, this document leverages data from closely related, structurally determined 7-chloroquinoline analogs to infer and compare potential solid-state characteristics. By examining the crystallographic parameters of these analogs, researchers can gain valuable insights into the molecular geometry, packing arrangements, and intermolecular interactions that are crucial for the rational design of novel therapeutic agents based on the quinoline scaffold.

Comparative Crystallographic Data

The following tables summarize key crystallographic parameters for a selection of substituted quinoline derivatives. This data serves as a basis for understanding the structural variations introduced by different substituents on the quinoline ring system.

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Table 1: Crystallographic Data for a 7-Chloro-4-(thioalkylquinoline) Derivative

Parameter	7-Chloro-4-((4-fluorobenzyl)thio)quinoline (Compound 15)[1]
Empirical Formula	$C_{16}H_{11}ClFNOS$
Formula Weight	319.78
Crystal System	Triclinic
Space Group	P-1
a (Å)	7.9509 (7)
b (Å)	9.8444 (8)
c (Å)	11.6086 (10)
α (°)	81.312 (4)
β (°)	89.355 (4)
γ (°)	69.186 (4)
Volume (Å^3)	838.70 (13)
Z	2
Density (calculated) (g/cm^3)	1.498

Table 2: Crystallographic Data for Other Substituted Quinoline Derivatives

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Parameter	2-chloro-3-[(E)-(2-phenylhydrazinylidene)methyl]quinoline	2-chloro-3-[(E)-(hydrazin-1-ylidene)methyl]-6-methoxyquinoline	ethyl 2,4-dichloroquinoline-3-carboxylate
Empirical Formula	$C_{16}H_{12}ClN_3$	$C_{11}H_{10}ClN_3O$	$C_{12}H_9Cl_2NO_2$
Formula Weight	281.74	235.67	270.10
Crystal System	Monoclinic	Orthorombic	Monoclinic
Space Group	Cc	Pnma	$P2_1/c$
a (Å)	22.028(4)	3.8949(2)	8.4320(3)
b (Å)	7.9791(12)	12.0510(5)	11.2340(4)
c (Å)	8.3534(12)	21.9910(9)	12.8760(5)

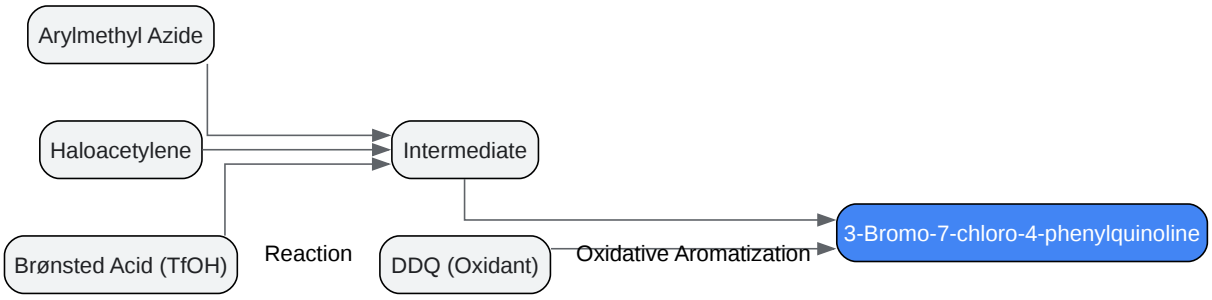
Experimental Protocols

Detailed methodologies are essential for the reproducibility of scientific findings. The following sections outline the synthesis of a **3-bromo-7-chloroquinoline** derivative and a general protocol for X-ray crystallographic analysis.

Synthesis of 3-Bromo-7-chloro-4-phenylquinoline

A reported synthesis for a derivative of **3-bromo-7-chloroquinoline** involves the reaction of an arylmethyl azide with a haloacetylene in the presence of a Brønsted acid, followed by oxidative aromatization.

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Synthesis of 3-Bromo-7-chloro-4-phenylquinoline.

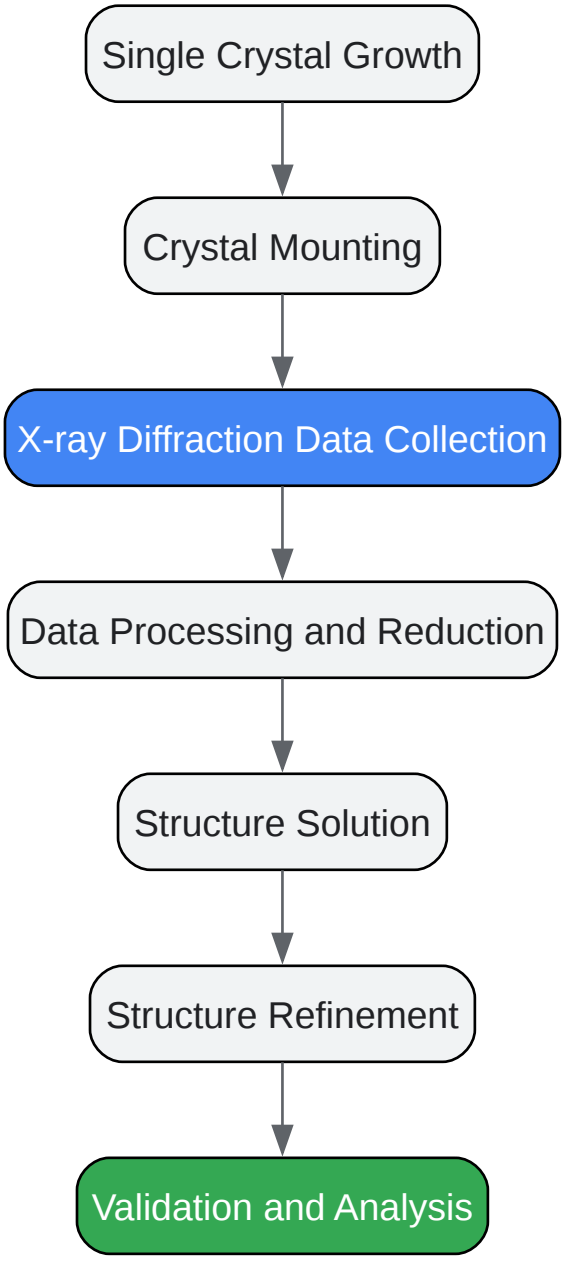
Procedure:

- To a solution of the appropriate arylmethyl azide in a suitable solvent such as 1,2-dichloroethane (DCE), add the haloacetylene and triflic acid (TfOH).
- Stir the reaction mixture at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Upon completion, add 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) to the mixture to facilitate oxidative aromatization.
- Continue stirring until the aromatization is complete.
- The crude product can then be purified using column chromatography on silica gel.

X-ray Crystallographic Analysis

The definitive determination of a compound's three-dimensional structure is achieved through single-crystal X-ray diffraction.

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General workflow for X-ray crystallography.

Protocol:

- Crystal Growth: High-quality single crystals are grown by slow evaporation of a saturated solution of the compound in a suitable solvent or solvent mixture. Other techniques include vapor diffusion and cooling crystallization.[2]

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- Data Collection: A suitable crystal is mounted on a goniometer head and placed in a diffractometer. The crystal is cooled to a low temperature (typically 100 K) to minimize thermal vibrations. X-ray data are collected by rotating the crystal in a beam of monochromatic X-rays and recording the diffraction pattern on a detector.[2]

- Structure Solution and Refinement: The collected diffraction data are processed to yield a set of structure factors. The initial crystal structure is solved using direct methods or Patterson methods. The structural model is then refined against the experimental data to obtain the final, accurate molecular structure.[2]

Conclusion

The crystallographic analysis of substituted quinolines is paramount for understanding their structure-activity relationships, which is a cornerstone of modern drug discovery. While the specific crystal structure of a simple **3-bromo-7-chloroquinoline** derivative remains to be reported, this guide provides a framework for comparison by utilizing available data from analogous compounds. The presented crystallographic data for a 7-chloro-4-(thioalkylquinoline) derivative offers a valuable reference point for the expected molecular geometry and packing of related halogenated quinolines. The detailed experimental protocols for synthesis and crystallographic analysis serve as a practical resource for researchers aiming to expand the structural database of this important class of heterocyclic compounds. Further studies to elucidate the crystal structure of **3-bromo-7-chloroquinoline** and its derivatives are warranted to provide a more complete understanding of the effects of di-halogenation on the quinoline scaffold.

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